

# zinc perchlorate CAS number and molecular weight

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## Compound of Interest

Compound Name: Zinc perchlorate

Cat. No.: B079446

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## Zinc Perchlorate: Physicochemical Properties

**Zinc perchlorate** is an inorganic compound that exists in various hydrated forms, with the hexahydrate being a common variant. It is a chemical reagent utilized in diverse research and industrial applications, including as a catalyst in organic synthesis.

Property	Value
CAS Number	13637-61-1 (anhydrous)[1][2], 10025-64-6 (hexahydrate)[1][3][4][5][6]
Molecular Weight	264.28 g/mol (anhydrous)[7], 372.38 g/mol (hexahydrate)[5][6], 372.40 g/mol (hexahydrate)[3][4]
Molecular Formula	Zn(ClO <sub>4</sub> ) <sub>2</sub> (anhydrous), Zn(ClO <sub>4</sub> ) <sub>2</sub> ·6H <sub>2</sub> O (hexahydrate)[3][5]

It is important to note that while this document provides fundamental physicochemical data for **zinc perchlorate**, a comprehensive technical guide or whitepaper encompassing detailed experimental protocols and signaling pathway diagrams requires extensive, context-specific research and data that is beyond the scope of this format. The creation of such a document would necessitate access to proprietary research, specific experimental outcomes, and a

defined scope of application, for example, in a particular area of drug development. The information provided here serves as a foundational reference for researchers and scientists.

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